

A Comprehensive Technical Guide to the Solubility of tert-Butylhydrazine Hydrochloride

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Compound of Interest

Compound Name: *tert-Butylhydrazine hydrochloride*

Cat. No.: B142824

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the solubility of **tert-butylhydrazine hydrochloride** in water and various organic solvents. The information compiled herein is intended to support research, development, and formulation activities by providing key data and standardized experimental protocols.

Core Solubility Data

The solubility of a compound is a critical physicochemical property that influences its bioavailability, formulation, and potential applications in organic synthesis and drug development. **Tert-butylhydrazine hydrochloride**, an important building block in the synthesis of various pharmaceuticals and agrochemicals, exhibits diverse solubility characteristics.

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **tert-butylhydrazine hydrochloride**. It is important to note that publicly available, peer-reviewed quantitative data for a wide range of organic solvents is limited.

Solvent	Chemical Formula	Solubility (g/L)	Temperature (°C)	Citation
Water	H ₂ O	740	25	[1]

Qualitative Solubility Information

Qualitative assessments from various chemical suppliers and publications indicate the solubility of **tert-butylhydrazine hydrochloride** in several common laboratory solvents.

- Soluble in:
 - Dimethyl Sulfoxide (DMSO)[\[2\]](#)[\[3\]](#)
 - Methanol (MeOH)[\[2\]](#)[\[3\]](#)
 - Ethanol (EtOH)[\[4\]](#)
 - Acetone[\[4\]](#)

A patent related to the purification of **tert-butylhydrazine hydrochloride** mentions its high solubility in water and details a purification process using ethanol, which suggests good solubility in ethanol as well.[\[5\]](#)

Experimental Protocol: Thermodynamic Solubility Determination via the Shake-Flask Method

The shake-flask method is a widely accepted and robust technique for determining the thermodynamic (or equilibrium) solubility of a compound.[\[6\]](#) This method involves saturating a solvent with a solute and then measuring the concentration of the dissolved substance.

Materials and Equipment

- **tert-Butylhydrazine hydrochloride** (solid, pure)
- Solvent of interest (e.g., water, ethanol, DMSO)
- Analytical balance
- Glass vials or flasks with screw caps or stoppers
- Constant temperature shaker or incubator

- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE or PVDF)
- Volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., HPLC-UV, LC-MS)

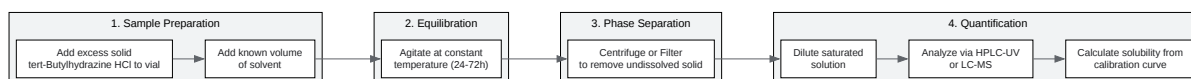
Step-by-Step Procedure

- Preparation of Supersaturated Solution:
 - Add an excess amount of solid **tert-butylhydrazine hydrochloride** to a glass vial or flask. The excess solid should be visually apparent.
 - Add a known volume of the desired solvent to the vial.
 - Securely cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the samples for a sufficient period to ensure equilibrium is reached. A typical duration is 24 to 72 hours. It is advisable to take measurements at different time points (e.g., 24, 48, and 72 hours) to confirm that the concentration is no longer changing, which indicates that equilibrium has been established.
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed at the experimental temperature for a short period to allow the excess solid to settle.
 - To separate the saturated solution from the undissolved solid, either:
 - Centrifugation: Centrifuge the vials at a high speed to pellet the excess solid.

- Filtration: Carefully draw the supernatant into a syringe and pass it through a syringe filter into a clean vial. Ensure the filter is compatible with the solvent.
- Quantification:
 - Prepare a series of standard solutions of **tert-butylhydrazine hydrochloride** of known concentrations in the same solvent.
 - Dilute the saturated filtrate with the solvent to a concentration that falls within the linear range of the analytical instrument.
 - Analyze the standard solutions and the diluted sample using a suitable analytical method, such as High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) or Liquid Chromatography-Mass Spectrometry (LC-MS).
 - Construct a calibration curve from the standard solutions and use it to determine the concentration of **tert-butylhydrazine hydrochloride** in the diluted sample.
 - Calculate the original solubility by multiplying the determined concentration by the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the determination of thermodynamic solubility using the shake-flask method.



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